

Essential Safety and Operational Guide for Ethyl 9-fluorodecanoate

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Compound of Interest

Compound Name: Ethyl 9-fluorodecanoate

Cat. No.: B1671636

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This document provides immediate, essential guidance for the safe handling, use, and disposal of **Ethyl 9-fluorodecanoate** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development. Given the absence of a specific Safety Data Sheet (SDS) for **Ethyl 9-fluorodecanoate**, the following recommendations are based on the general properties of fluorinated esters and standard laboratory safety protocols for handling potentially hazardous chemicals.

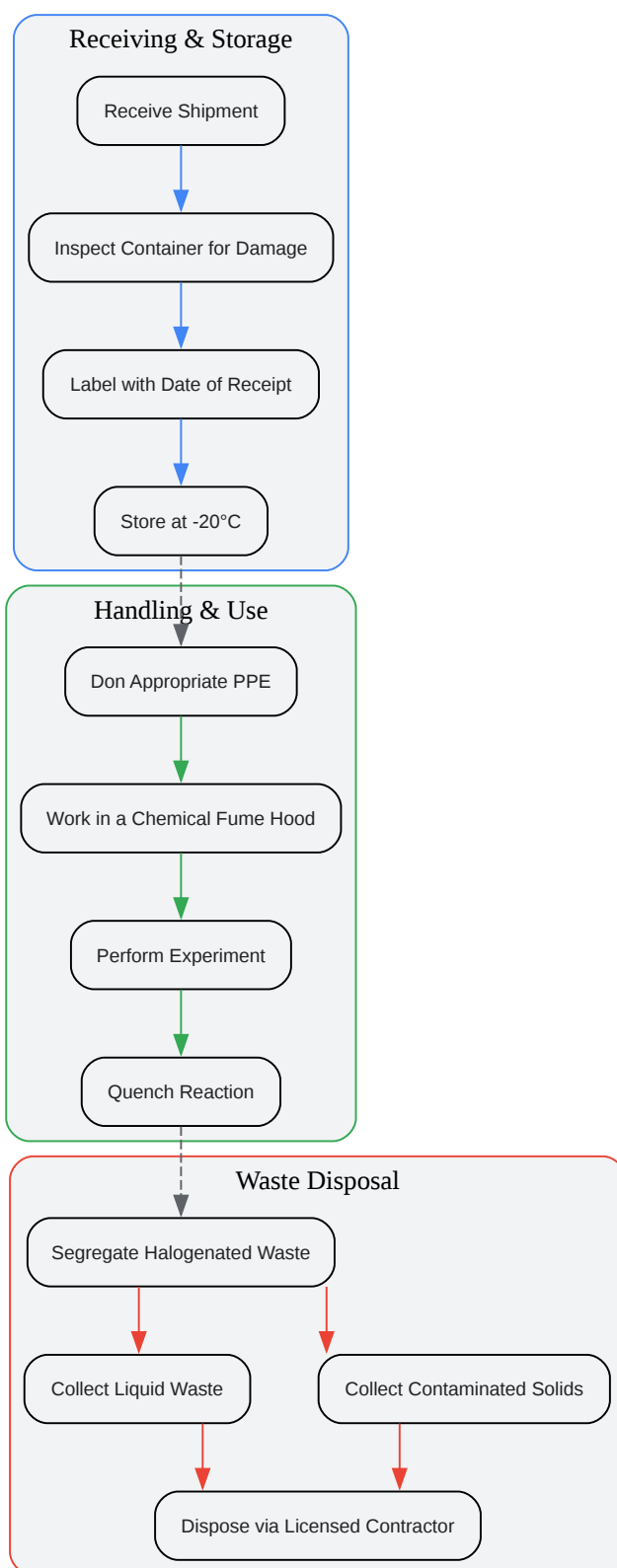
Chemical and Physical Properties

A summary of the known properties of **Ethyl 9-fluorodecanoate** is presented below. This information is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₃ FO ₂	[1]
CAS Number	63977-32-2	[1]
Storage Temperature	-20°C	[1]
Physical State	Liquid (presumed)	General knowledge
Solubility	Soluble in organic solvents like acetonitrile or DMSO	[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ethyl 9-fluorodecanoate** is critical to ensure personnel safety and experimental integrity. The following workflow outlines the key steps.



Closed-Toed Shoes

Long Pants

Respirator

Chemical-Resistant Apron

Face Shield

Nitrile Gloves

Safety Goggles (ANSI Z87)

Lab Coat

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References

- 1. Ethyl 9-fluorodecanoate - Immunomart [immunomart.com]

- 2. benchchem.com [benchchem.com]
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